

Functionalization strategies for the pyrazolo[3,4-c]pyridine ring

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Compound of Interest

Compound Name: *N*-(1*H*-Pyrazolo[3,4-*c*]pyridin-5-yl)acetamide

CAS No.: 1049672-76-5

Cat. No.: B3345417

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Application Note: Vectorial Functionalization Strategies for the Pyrazolo[3,4-*c*]pyridine Scaffold

Abstract

The pyrazolo[3,4-*c*]pyridine scaffold represents a privileged pharmacophore in modern drug discovery, serving as a bioisostere for purines and quinolines in kinase inhibitors (e.g., ERK, JAK) and antiviral agents. However, its amphoteric nature—combining an electron-rich pyrazole with an electron-deficient pyridine—presents unique regioselectivity challenges. This guide details a validated "vectorial functionalization" strategy, enabling independent modification of the N1/N2, C3, C5, and C7 positions. We provide protocols for regioselective alkylation, C3-cross-coupling, and advanced pyridine-ring manipulations via directed metalation.

Strategic Scaffold Analysis: The Reactivity Map

To successfully functionalize 1*H*-pyrazolo[3,4-*c*]pyridine, one must understand its electronic bias. The scaffold fuses a

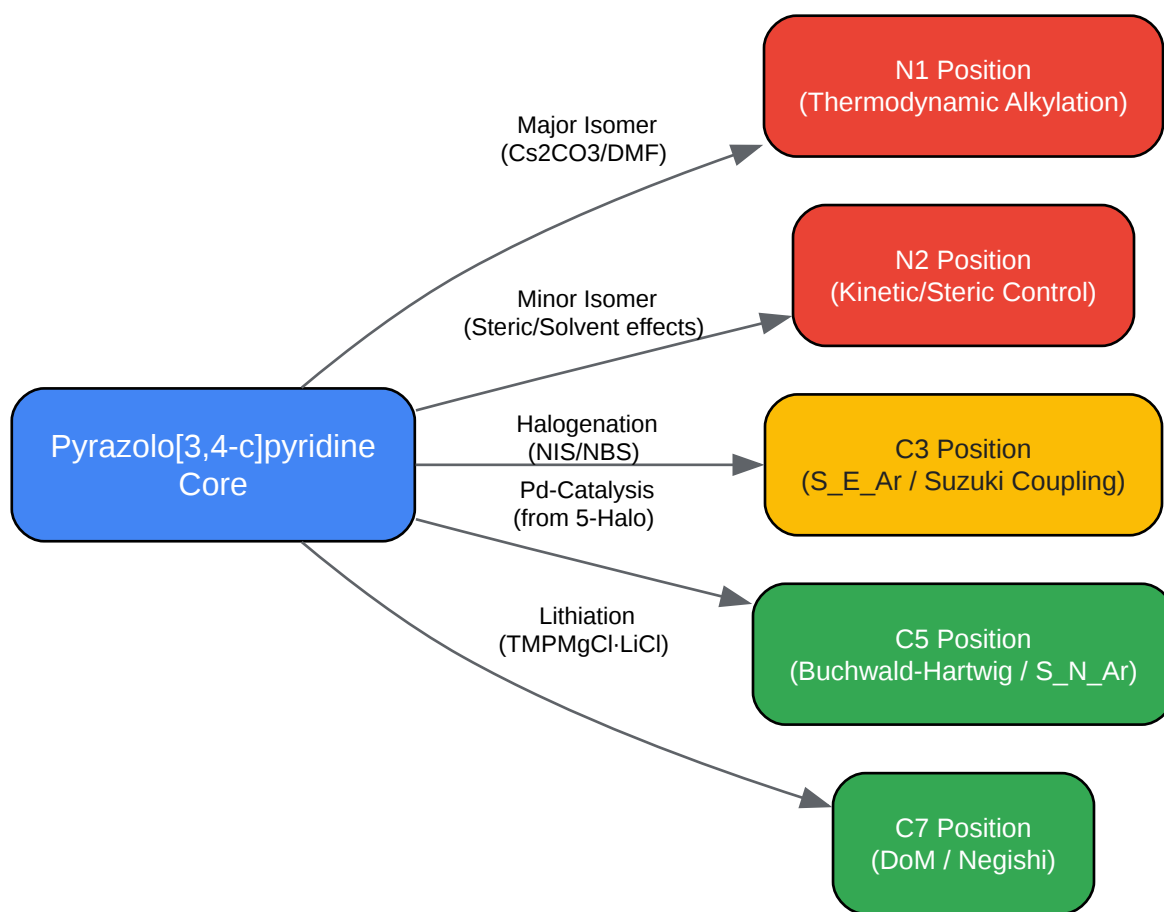
-excessive pyrazole ring with a

-deficient pyridine ring.

Numbering Convention: For this guide, we utilize the standard IUPAC numbering where the pyridine nitrogen is at position 6.

- N1/N2: Nucleophilic centers (Pyrazole NH).
- C3: Electrophilic Aromatic Substitution (S_EAr) active site.
- C5:
 - position to Pyridine N; susceptible to S_NAr (if halogenated) or oxidative addition.
- C7:
 - position to Pyridine N; highly acidic C-H, susceptible to Directed Ortho Metalation (DoM).

Figure 1: Vectorial Functionalization Logic



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Caption: Reactivity vectors for the pyrazolo[3,4-c]pyridine core. Colors indicate reaction type: Red (Nucleophilic), Yellow (Electrophilic/Coupling), Green (Metalation/Cross-Coupling).

Protocol A: Regioselective N-Alkylation (N1 vs. N2)

Challenge: The tautomeric nature of the pyrazole ring leads to mixtures of N1- and N2-alkylated products. N1-alkylation is generally thermodynamically favored due to the lone pair contribution to the aromatic system, but N2-alkylation can be promoted by steric factors or specific solvent effects.

Self-Validating System:

- Check Point: N1-isomers typically elute slower than N2-isomers on silica gel (higher polarity).

- **Diagnostic Signal:** In ^1H NMR, the C3-H proton often shifts upfield in N2-substituted isomers compared to N1. NOESY correlations between the alkyl group and C7-H confirm N1-substitution (due to proximity).

Step-by-Step Protocol (N1-Dominant)

- **Dissolution:** Dissolve 1H-pyrazolo[3,4-c]pyridine (1.0 equiv) in anhydrous DMF (0.2 M).
- **Base Addition:** Add Cesium Carbonate (Cs_2CO_3 , 2.0 equiv). Note: Cs_2CO_3 favors N1 alkylation more effectively than NaH in this scaffold due to the "Cesium Effect" stabilizing the N1-anion.
- **Electrophile:** Add the alkyl halide (1.1 equiv) dropwise at 0 °C.
- **Reaction:** Warm to 25 °C and stir for 2–4 hours. Monitor by TLC (EtOAc/Hexane).
- **Workup:** Dilute with EtOAc, wash with LiCl (5% aq) to remove DMF.
- **Purification:** Flash chromatography. N2-isomer elutes first; N1-isomer (major) elutes second.

Strategy for N2-Selectivity

To access the N2-isomer:

- **Substrate Modification:** Introduce a bulky substituent at C3 before alkylation. This sterically hinders N2 less than N1 (due to the geometry of the fused ring).
- **Solvent Switch:** Use THF with NaHMDS.^[1] In some fused azoles, non-polar solvents favor the kinetic N2 product [1].

Protocol B: C3-Diversification (The "Warhead" Vector)

The C3 position is the most accessible carbon for modification. It is electron-rich (pyrazole character) and reacts readily with electrophiles.

Workflow: Iodination Suzuki Coupling

Step 1: C3-Iodination

- Reagents: Suspend the scaffold in DMF. Add NIS (N-Iodosuccinimide, 1.1 equiv).
- Conditions: Stir at RT for 1–3 hours.
- Observation: The reaction is usually clean. Quench with $\text{Na}_2\text{S}_2\text{O}_3$ (aq) to remove iodine color.
- Yield: Typically >85% of 3-iodo-1H-pyrazolo[3,4-c]pyridine.

Step 2: Suzuki-Miyaura Cross-Coupling This step requires protecting the NH if it hasn't been alkylated yet (e.g., with THP or SEM), although free-NH couplings are possible with optimized bases.

Table 1: Optimization of C3-Suzuki Coupling

Parameter	Standard Condition	Difficult Substrates (Steric Bulk)
Catalyst	$\text{Pd}(\text{dppf})\text{Cl}_2 \cdot \text{DCM}$ (5 mol%)	$\text{Pd}(\text{OAc})_2$ + XPhos (Sphos)
Base	K_2CO_3 (2M aq)	K_3PO_4 (3.0 equiv)
Solvent	Dioxane/Water (4:1)	n-Butanol or Toluene/Water
Temp	90 °C	110 °C (Microwave)

Protocol:

- Combine 3-iodo-scaffold (1.0 equiv), Boronic Acid (1.5 equiv), and Base in the solvent.
- Degas with N_2 for 10 min (Critical: Pyridines coordinate Pd; O_2 kills the active species).
- Add Catalyst.^[2] Seal and heat.^[3]
- Stop Point: Filter through Celite immediately after cooling to remove Pd black.

Protocol C: Pyridine Ring Modulation (C5 & C7)

This is the advanced functionalization stage. The pyridine ring is electron-deficient, resisting electrophilic attack but welcoming nucleophiles and metalation.

Strategy C5: Buchwald-Hartwig Amination

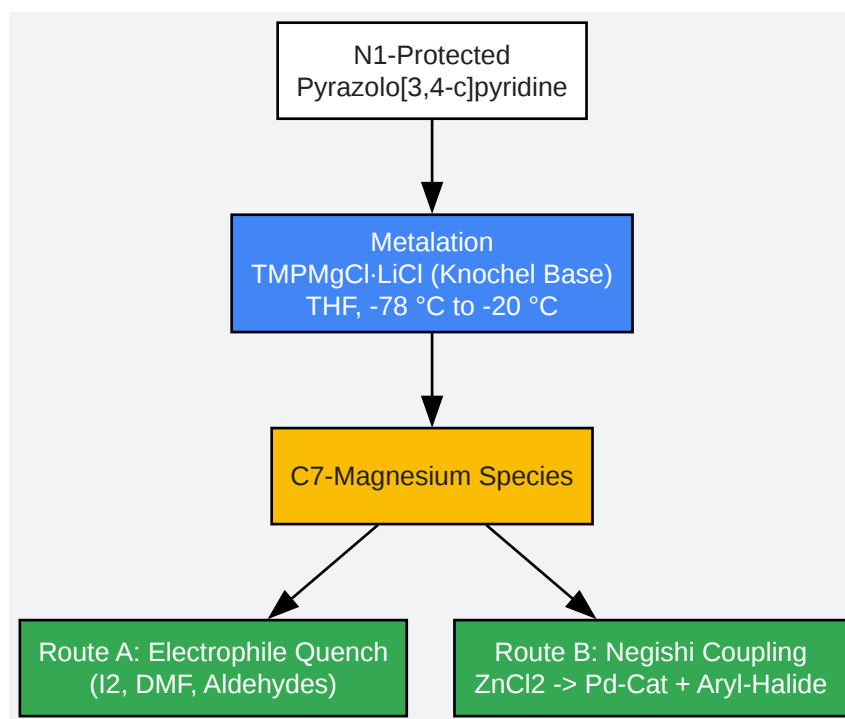
Pre-requisite: Start with 5-chloro-1H-pyrazolo[3,4-c]pyridine (commercially available or synthesized via hydrazine cyclization of 2,4-dichloropyridine-3-carbaldehyde).

- Mix: 5-Chloro-scaffold (1.0 equiv), Amine (1.2 equiv), NaOtBu (2.0 equiv).
- Catalyst: Pd₂dba₃ (2 mol%) + BINAP or BrettPhos (4 mol%).
- Solvent: Toluene or Dioxane (anhydrous).
- Heat: 100 °C, 12 h.
- Mechanism: The oxidative addition occurs at C5-Cl. The pyrazole nitrogens must be protected (e.g., N1-SEM) to prevent catalyst poisoning.

Strategy C7: Directed Ortho Metalation (DoM)

The C7 proton is highly acidic due to the inductive effect of the adjacent pyridine nitrogen (N6).

Figure 2: C7-Functionalization Workflow



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Caption: Selective C7-functionalization via Knochel-Hauser base metalation.

Protocol (DoM):

- Preparation: Ensure the scaffold is N1-protected (e.g., SEM, THP). Free NH is incompatible with organometallics.
- Metalation: Dissolve substrate in THF at -78 °C. Add TMPMgCl-LiCl (1.2 equiv).
 - Why TMP? TMP (tetramethylpiperidide) is non-nucleophilic and avoids attacking the pyridine ring (unlike n-BuLi).
- Activation: Warm to -20 °C for 30 mins to ensure complete deprotonation at C7.
- Quench:
 - For Halogenation: Add I₂ or CBr₄.
 - For Carbonyls: Add DMF (formylation) or aldehydes.

- For Arylation: Add ZnCl_2 (1.0 M) to transmetalate to Zinc, then add Aryl Bromide + $\text{Pd}(\text{PPh}_3)_4$ (Negishi Coupling).

References

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- Synthesis of 3-(hetero)aryl tetrahydropyrazolo[3,4-c]pyridines by Suzuki-Miyaura cross-coupling methodology. Source:Journal of Organic Chemistry (2014).[5] Context: Detailed protocols for C3-coupling using Pd-catalysis.

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